

# Application Notes and Protocols: Preparation of DRI-C21045 Stock Solution in DMSO

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## Compound of Interest

Compound Name: DRI-C21045

Cat. No.: B15585153

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## Introduction

**DRI-C21045** is a potent and selective small-molecule inhibitor of the CD40-CD40L costimulatory protein-protein interaction (PPI) with an IC<sub>50</sub> of 0.17 μM.<sup>[1][2]</sup> By disrupting this interaction, **DRI-C21045** effectively inhibits downstream signaling pathways, such as NF-κB activation, and cellular responses like B cell proliferation.<sup>[1][2][3]</sup> This makes it a valuable tool for research in immunology, inflammation, and autoimmune diseases.<sup>[4][5]</sup> Proper preparation of a stock solution is the first critical step for accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **DRI-C21045** for in vitro studies due to its high solubilizing capacity.<sup>[1][6]</sup>

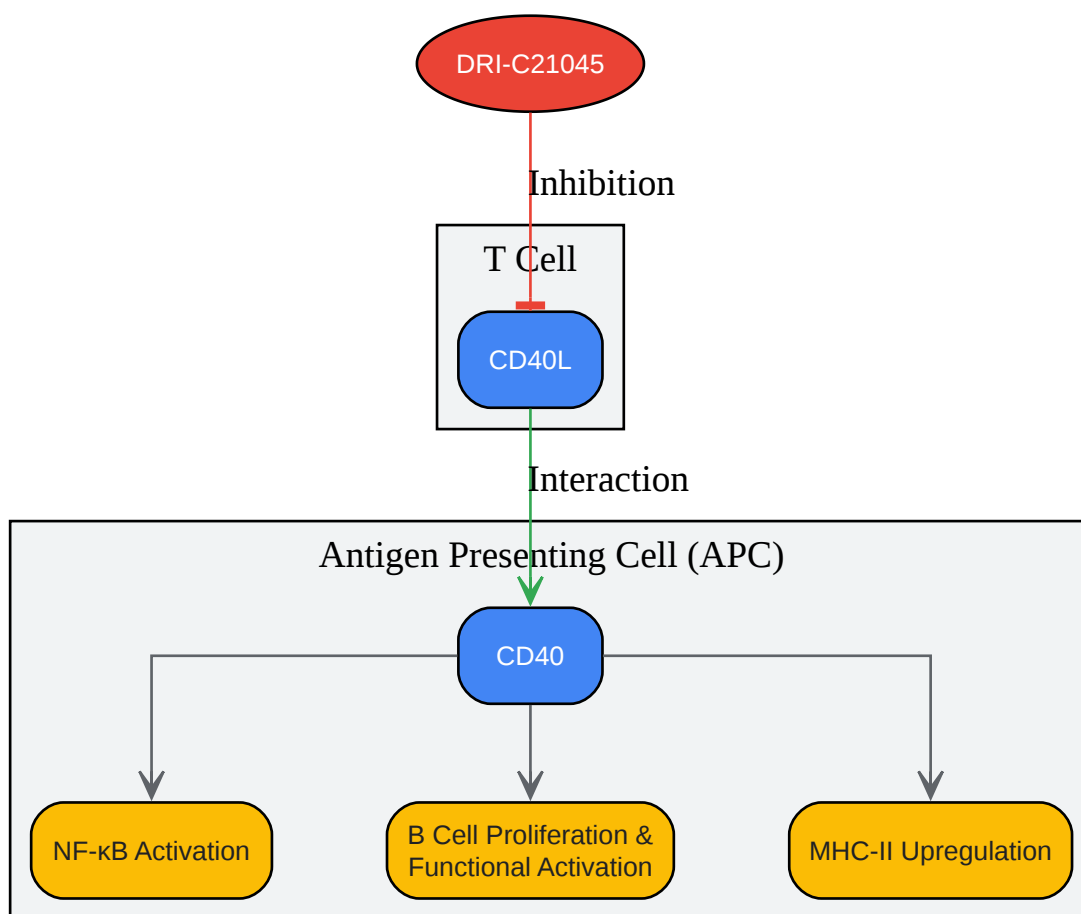
These application notes provide a detailed protocol for the preparation, storage, and safe handling of **DRI-C21045** stock solutions in DMSO.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **DRI-C21045**.

Parameter	Value	Reference
Molecular Weight	580.61 g/mol	[1][7]
Molecular Formula	C <sub>32</sub> H <sub>24</sub> N <sub>2</sub> O <sub>7</sub> S	[1][7]
CAS Number	2101765-81-3	[1][7]
Solubility in DMSO	~2 mg/mL (~3.44 mM)	[1][6][7]
IC <sub>50</sub> (CD40-CD40L PPI)	0.17 µM	[1][2]
IC <sub>50</sub> (NF-κB activation)	17.1 µM	[1][2]
IC <sub>50</sub> (B cell proliferation)	4.5 µM	[1][2]
Storage (Powder)	-20°C for 3 years	[1][7]
Storage (DMSO Solution)	-80°C for up to 2 years	[2]

## Signaling Pathway of DRI-C21045 Inhibition



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Caption: Mechanism of **DRI-C21045** action.

## Experimental Protocol: Preparation of a 10 mM DRI-C21045 Stock Solution in DMSO

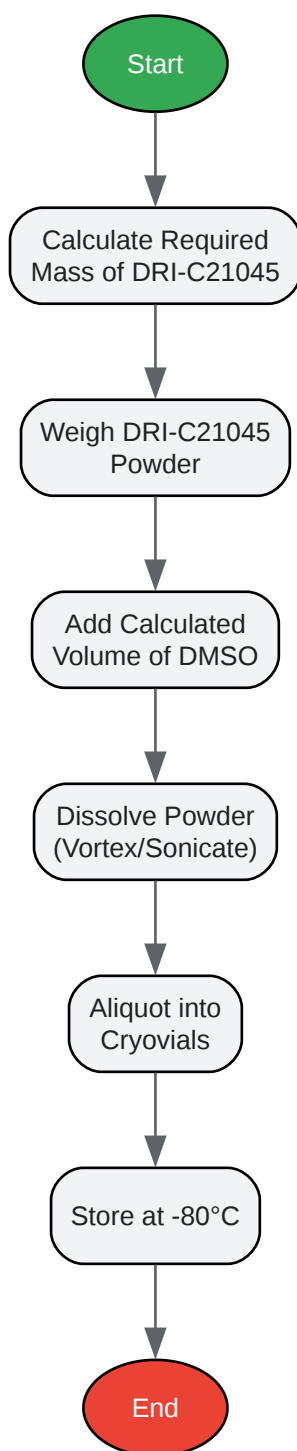
This protocol describes the preparation of a 10 mM stock solution of **DRI-C21045** in DMSO. Adjust the calculations accordingly for different desired concentrations.

### Materials and Equipment

- **DRI-C21045** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials with screw caps

- Calibrated analytical balance
- Calibrated micropipettes and sterile pipette tips
- Vortex mixer
- Sonicator (optional, but recommended)[6][7]
- Personal Protective Equipment (PPE): safety goggles, lab coat, and appropriate chemical-resistant gloves (butyl rubber or double nitrile gloves are recommended).[8][9][10]

## Experimental Workflow Diagram



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Caption: Workflow for **DRI-C21045** stock solution preparation.

## Step-by-Step Procedure

- Calculations:
  - Determine the required mass of **DRI-C21045** for your desired stock concentration and volume.
  - Formula:  $\text{Mass (g)} = \text{Desired Concentration (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)}$
  - Example for 1 mL of 10 mM stock solution:
    - $\text{Mass (g)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 580.61 \text{ g/mol} = 0.0058061 \text{ g}$
    - $\text{Mass (mg)} = 5.81 \text{ mg}$
- Preparation:
  - Don all necessary PPE. Handle DMSO in a well-ventilated area or a chemical fume hood. [8][11] DMSO is a combustible liquid and can penetrate the skin, carrying other substances with it.[8][9]
  - Tare a sterile microcentrifuge tube or amber glass vial on a calibrated analytical balance.
  - Carefully weigh out the calculated mass of **DRI-C21045** powder (e.g., 5.81 mg) and transfer it to the tared tube/vial.
- Dissolution:
  - Using a calibrated micropipette, add the calculated volume of anhydrous DMSO (e.g., 1 mL) to the tube/vial containing the **DRI-C21045** powder.
  - Securely cap the tube/vial and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
  - If the compound does not fully dissolve, sonication is recommended to aid dissolution.[6][7]
- Aliquoting and Storage:

- Once the **DRI-C21045** is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C for long-term storage (up to 2 years).[2] For short-term storage, -20°C can be used for up to 1 month.[1]

## Safety and Handling Precautions

- **DMSO:** Always handle DMSO with caution. It is a combustible liquid and can cause skin and eye irritation.[8][12] Due to its ability to be rapidly absorbed through the skin, it can carry dissolved substances with it.[9] Always wear appropriate PPE, including gloves, safety goggles, and a lab coat.[8][11] Work in a well-ventilated area.[8][12]
- **DRI-C21045:** While **DRI-C21045** has shown no cytotoxicity at concentrations up to 500 µM, it is still advisable to handle the powder and stock solution with care, following standard laboratory safety procedures.[1]
- **Waste Disposal:** Dispose of all chemical waste, including unused stock solution and contaminated materials, according to your institution's hazardous waste disposal guidelines. [11][13]

## Conclusion

This document provides a comprehensive guide for the preparation of **DRI-C21045** stock solutions in DMSO. Adherence to this protocol will help ensure the accuracy, reproducibility, and safety of your experiments involving this potent CD40-CD40L interaction inhibitor. Always refer to the specific product datasheet for the most up-to-date information.

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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of DRI-C21045 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15585153#how-to-prepare-dri-c21045-stock-solution-with-dmsol]

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